

Application Notes and Protocols: SR-3737 Not Identified as an Experimental Drug

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Compound of Interest

Compound Name: SR-3737

Cat. No.: B1682622

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Initial investigations for an experimental drug designated as **SR-3737** have not yielded any publicly available information. The identifier "**SR-3737**" does not correspond to a known experimental compound in development or in preclinical or clinical trials.

Extensive searches for "**SR-3737**" as a therapeutic agent or experimental drug have found no relevant results. Instead, the designation "3737" is associated with a commercial laboratory product, specifically a monoclonal antibody.

Product Information: Cell Signaling Technology Catalog #3737

The product associated with the number 3737 is the SUZ12 (D39F6) XP® Rabbit mAb, a biotinylated rabbit monoclonal antibody from Cell Signaling Technology.^{[1][2]} This antibody is a research tool used to detect the endogenous levels of the total SUZ12 protein.^{[1][2]}

Function of SUZ12 Protein

SUZ12, or Suppressor of Zeste 12, is a key component of the Polycomb Repressive Complex 2 (PRC2). This complex plays a crucial role in gene silencing and is involved in fundamental cellular processes such as:

- Maintenance of cell identity^{[1][2]}
- Stem cell self-renewal^{[1][2]}
- Cell cycle regulation^{[1][2]}

- Oncogenesis[1][2]

Validated Applications and Cell Lines

The SUZ12 (D39F6) XP® Rabbit mAb #3737 has been validated for a variety of laboratory applications, including:

- Western Blotting[1][3]
- Immunoprecipitation[2]
- Immunofluorescence[2][3]
- Flow Cytometry[2][3]
- Chromatin Immunoprecipitation (ChIP)[2][3]
- Chromatin IP-seq[2]
- CUT&RUN[2][3]
- eCLIP[2][3]

This antibody has been used in several human and mouse cell lines, including:

- HeLa cells[3]
- NTERA-2 cells[3]
- NCCIT cells[3]
- K-562 cells[3]
- Mouse embryonic stem cells[3]

Given that **SR-3737** does not appear to be an experimental drug, it is not possible to provide the requested detailed application notes, protocols, and data visualizations for a therapeutic agent with this name. The available information pertains solely to a research antibody and its use in laboratory settings.

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References

- 1. SUZ12 (D39F6) XP® Rabbit mAb (Biotinylated) | Cell Signaling Technology [cellsignal.com]
- 2. SUZ12 (D39F6) XP® Rabbit mAb (#3737) Datasheet Without Images | Cell Signaling Technology [cellsignal.com]
- 3. Applications for SUZ12 (D39F6) XP® Rabbit mAb | Cell Signaling Technology [cellsignal.jp]
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